

Application Note: Inducing Oral Tolerance in EAE Models with MOG Peptide 35-55

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Compound of Interest

Compound Name: MOG peptide 35-55

Cat. No.: B15952585

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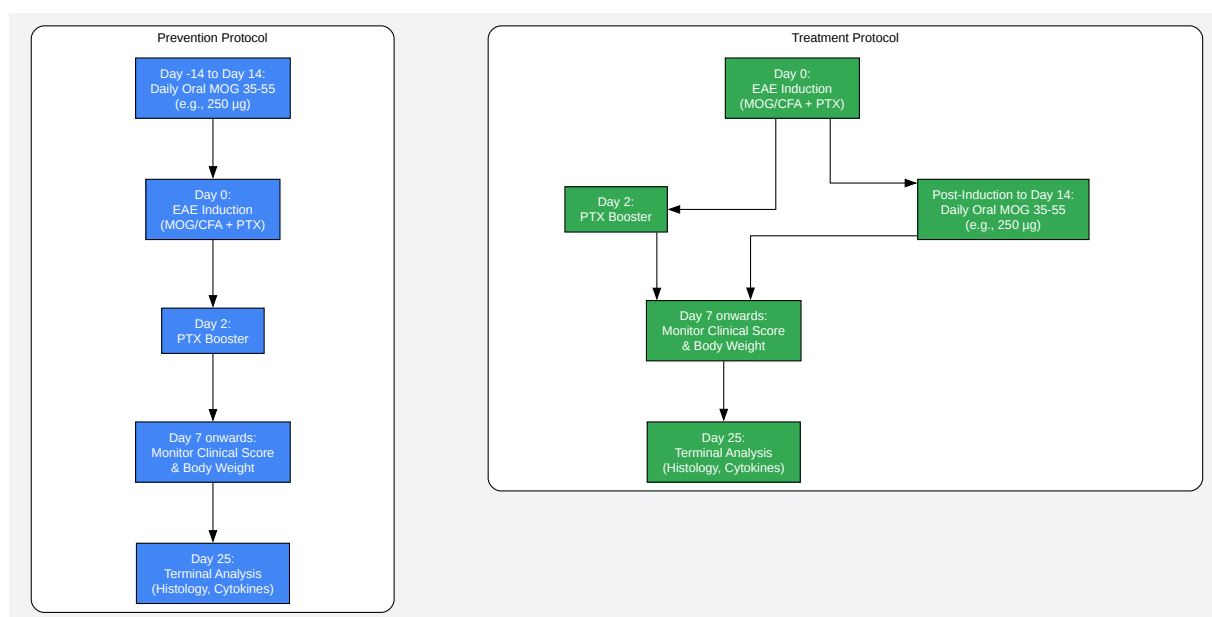
Introduction

Experimental Autoimmune Encephalomyelitis (EAE) is the most commonly used animal model for the human inflammatory demyelinating disease, multiple sclerosis (MS).^[1] EAE is induced by immunizing susceptible animal strains with myelin-derived proteins or peptides, such as Myelin Oligodendrocyte Glycoprotein (MOG) peptide 35-55, which triggers an autoimmune response against the central nervous system (CNS).^{[2][3]} Oral tolerance, a form of peripheral tolerance, is a long-standing immunological concept where oral administration of an antigen can lead to systemic unresponsiveness to that same antigen.^[2] This application note details the use of **MOG peptide 35-55** to induce oral tolerance and ameliorate disease in EAE models, providing a promising therapeutic strategy for autoimmune disorders like MS.^{[4][5]}

The primary mechanism involves the gut-associated lymphoid tissue (GALT), which, upon encountering the oral antigen, can induce regulatory T cells (Tregs) and a shift from a pro-inflammatory Th1/Th17 immune response to an anti-inflammatory Th2/Treg profile.^{[4][5][6]} Studies show that oral administration of MOG 35-55 can significantly control clinical scores, reduce CNS inflammation and demyelination, and modulate T-cell proliferation and cytokine production.^{[1][4][7]}

Key Experimental Workflows

Two primary protocols are used for inducing oral tolerance with MOG 35-55: a prevention protocol, where the peptide is administered before disease induction, and a treatment protocol, where administration begins after disease induction.

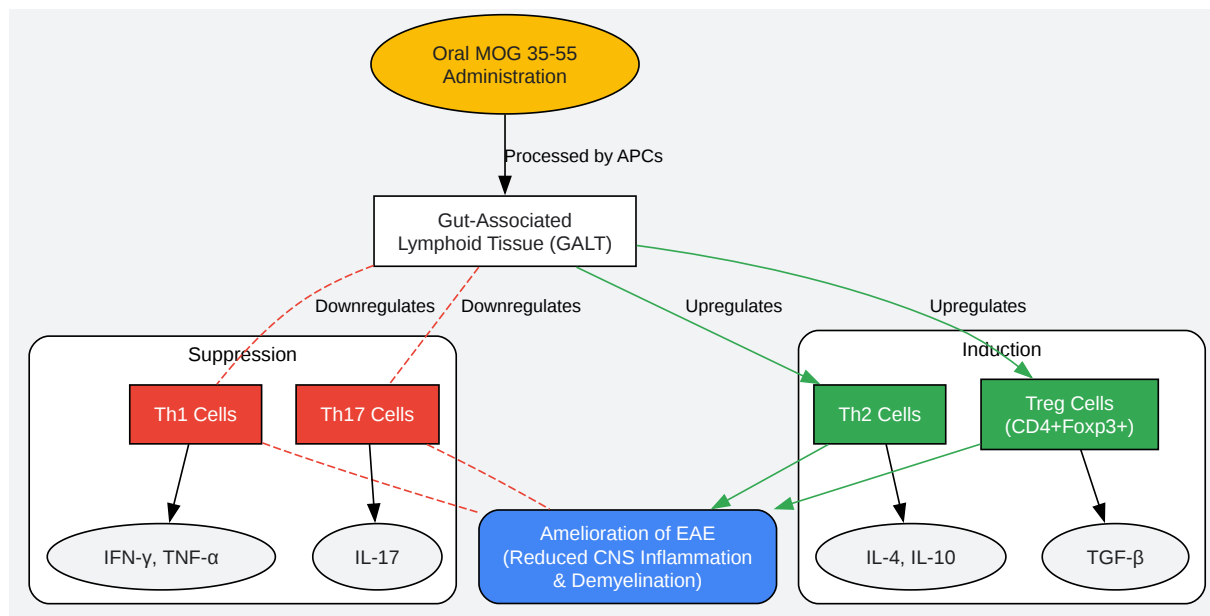


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Figure 1: Experimental workflows for prevention and treatment protocols.

Mechanism of Oral Tolerance Induction

Oral administration of MOG 35-55 peptide modulates the systemic immune response by suppressing autoreactive T cells. This is achieved by reducing pro-inflammatory Th1 and Th17 cells while inducing anti-inflammatory Th2 and regulatory T cells (Tregs).



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Figure 2: Signaling pathway for MOG 35-55 induced oral tolerance.

Quantitative Data Summary

Oral MOG 35-55 administration significantly improves clinical outcomes and modulates immune markers in EAE mice.

Table 1: Clinical and Disease Parameters

Parameter	Control Group (EAE)	Prevention Group (Oral MOG)	Treatment Group (Oral MOG)	Reference
Maximal Clinical Score	1.7 - 4.3	Significantly Reduced	Significantly Reduced	[7] [8]
Disease Incidence (%)	73.1 - 77.3	Significantly Reduced	Not Reported	[8]
CNS Inflammation	Severe Infiltration	Significantly Reduced	Significantly Reduced	[4] [7]

| CNS Demyelination | Extensive | Significantly Reduced | Significantly Reduced |[\[4\]](#)[\[7\]](#) |

Table 2: Immunological Parameters

Parameter	Control Group (EAE)	Oral MOG Group	Effect of Oral MOG	Reference
MOG-Specific T-Cell Proliferation	High	Low	Suppression	[2] [7] [8]
Pro-inflammatory Cytokines (IFN-γ, TNF-α, IL-17)	High	Low	Reduction	[1] [4] [5]
Anti-inflammatory Cytokines (IL-4, IL-10, TGF-β)	Low	High	Induction	[1] [4] [5]

| Regulatory T Cells (CD4+FoxP3+) | Baseline | High | Expansion |[\[2\]](#)[\[8\]](#) |

Experimental Protocols

Protocol 1: EAE Induction in C57BL/6 Mice

This protocol is a standard method for inducing EAE using MOG 35-55 peptide.[9]

Materials:

- MOG 35-55 Peptide (synthesis grade)
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis H37RA (e.g., 4-5 mg/mL)[5][8]
- Pertussis toxin (PTX)
- Phosphate-Buffered Saline (PBS), sterile
- Female C57BL/6 mice, 8-10 weeks old[1][4]

Procedure:

- Antigen Emulsion Preparation: On the day of immunization, prepare an emulsion by mixing MOG 35-55 peptide and CFA. A typical final concentration is 1-2.5 mg/mL of MOG 35-55. Emulsify using two syringes connected by a Luer lock until a thick, stable emulsion is formed (a drop should not disperse in water).
- Immunization (Day 0): Subcutaneously inject each mouse with 100-200 μ L of the emulsion (containing 200-250 μ g of MOG 35-55) distributed over two sites on the flank.[5][8]
- PTX Administration (Day 0): Within a few hours of immunization, administer 250-500 ng of PTX intraperitoneally (i.p.) in 100-200 μ L of PBS.[5][8]
- PTX Booster (Day 2): Administer a second dose of PTX (250-500 ng, i.p.) 48 hours after the initial immunization.[5][8]
- Monitoring: Begin daily monitoring of mice for clinical signs of EAE and body weight starting around day 7 post-immunization. Use a standard EAE scoring scale (0-5):
 - 0: No clinical signs
 - 1: Limp tail[8]

- 2: Hind limb weakness or paresis[8]
- 3: Complete hind limb paralysis[8]
- 4: Hind limb paralysis and forelimb paresis[8]
- 5: Moribund or death[8]

Protocol 2: Oral Administration of MOG 35-55 Peptide

This protocol can be adapted for either prevention or treatment of EAE.

Materials:

- MOG 35-55 Peptide
- Sterile PBS or water
- Oral gavage needles (20-22 gauge, ball-tipped)

Procedure:

- Peptide Preparation: Dissolve MOG 35-55 peptide in sterile PBS to a final concentration suitable for delivering the desired dose in a 100-200 μ L volume. A typical dose is 250 μ g per mouse.[4][5]
- Administration Schedule:
 - Prevention Protocol: Begin daily oral gavage two weeks before EAE induction (Day -14) and continue until a predetermined endpoint (e.g., 14 days post-immunization).[4][5][7]
 - Treatment Protocol: Begin daily oral gavage after EAE induction (e.g., on Day 1 or at the onset of clinical signs) and continue until a predetermined endpoint.[4][5][7]
- Gavage Technique: Carefully administer the prepared MOG 35-55 solution directly into the esophagus using an appropriate gavage needle. Ensure the mouse is properly restrained to prevent injury. The control group should receive an equal volume of the vehicle (PBS).[4][5]

Protocol 3: Assessment of T-Cell Proliferation

This assay measures the antigen-specific recall response of splenocytes.

Materials:

- Spleens from euthanized mice
- RPMI 1640 medium supplemented with 10% FBS, L-glutamine, and antibiotics
- MOG 35-55 Peptide
- [³H]-Thymidine
- 96-well round-bottom plates
- Cell harvester and scintillation counter

Procedure:

- **Splenocyte Isolation:** On a designated day post-immunization (e.g., Day 15 or 25), aseptically harvest spleens.[2][8] Prepare single-cell suspensions by mechanical dissociation through a 40 µm cell strainer.[8] Lyse red blood cells using an ACK lysis buffer.
- **Cell Culture:** Wash and resuspend splenocytes in complete RPMI medium. Plate the cells in a 96-well plate at a density of 2-5 x 10⁵ cells/well.
- **Antigen Re-stimulation:** Add MOG 35-55 peptide to the wells at various concentrations (e.g., 0, 10, 20, 50 µg/mL) to re-stimulate the cells.[4][8] Culture for 72-96 hours at 37°C, 5% CO₂. [4]
- **Proliferation Measurement:** Add 1 µCi of [³H]-Thymidine to each well for the final 18-24 hours of culture.[8]
- **Data Analysis:** Harvest the cells onto filter mats and measure thymidine incorporation using a scintillation counter. Results are expressed as counts per minute (CPM) or a stimulation index. Oral tolerance is indicated by reduced proliferation in cells from MOG-fed mice compared to the control group.[2][8]

Protocol 4: Cytokine Analysis by ELISA

This protocol measures the levels of key pro- and anti-inflammatory cytokines.

Materials:

- Supernatants from re-stimulated splenocyte cultures (from Protocol 3)
- ELISA kits for IFN- γ , IL-17, TNF- α , IL-4, IL-10, and TGF- β
- ELISA plate reader

Procedure:

- **Supernatant Collection:** After 72 hours of re-stimulation with MOG 35-55 (20 μ g/mL), collect the culture supernatants before adding [3 H]-Thymidine.[4][5] Centrifuge to remove cells and debris.
- **ELISA Assay:** Perform the ELISA for each cytokine according to the manufacturer's instructions. This typically involves coating a plate with a capture antibody, adding samples and standards, adding a detection antibody, followed by a substrate, and finally a stop solution.
- **Data Analysis:** Measure the absorbance at the appropriate wavelength using a plate reader. Calculate the cytokine concentrations based on the standard curve. A shift from high IFN- γ /IL-17 to high IL-4/IL-10/TGF- β indicates successful induction of oral tolerance.[1][4][5]

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